

# 3-O-Methylellagic acid biosynthesis pathway

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## Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

Cat. No.: S1953689

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## Biological Activity and Natural Sources

**3-O-Methylellagic acid** is a type of hydrolyzable tannin [1]. Recent studies have highlighted its potential in drug development, particularly for managing cholesterol levels.

A 2025 study used molecular docking to screen phytochemicals from *Cochlospermum planchonii* and *Cochlospermum tinctorium* for their ability to inhibit HMG-CoA reductase (HMGR), a key enzyme in cholesterol biosynthesis [2]. Among 32 screened compounds, **3-O-methylellagic acid demonstrated the strongest interaction with the HMG-binding pocket of the enzyme**, forming 26 binding interactions—more than any statin drug used in the study for comparison [2]. This suggests it is a promising candidate for further investigation as a natural cholesterol-lowering agent [2].

This compound is found in a wide variety of plants. The table below lists some of its natural sources as identified in the literature.

Natural Source	Type of Organism
<i>Myrciaria cauliflora</i> (Jabuticaba) [3]	Plant
<i>Eugenia jambolana</i> (Java Plum) [1]	Plant
Guava and Brazil Nut [1]	Plant

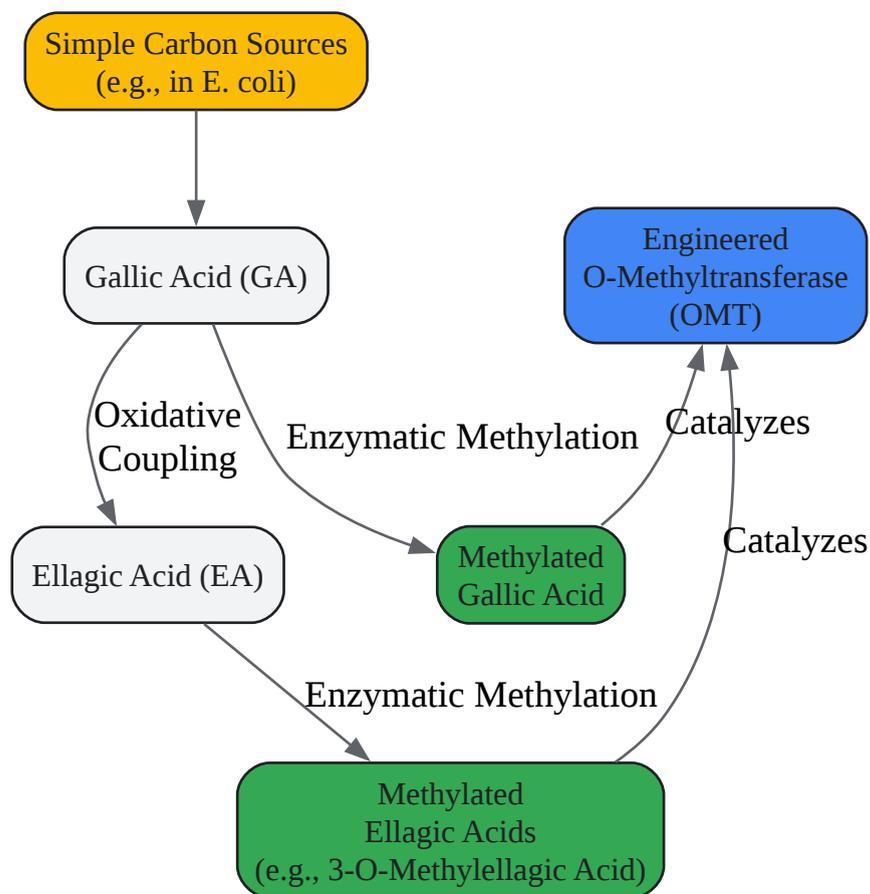
Natural Source	Type of Organism
<i>Lumnitzera racemosa</i> (a mangrove species) [4]	Plant
<i>Sanguisorba officinalis</i> L. (Garden Burnet) [5]	Plant
Various <i>Cochlospermum</i> species [2]	Plant

## Insights into Biosynthesis and Production

While a definitive pathway for **3-O-methylellagic acid** is not detailed in the search results, they provide crucial insights into the general process for creating such methylated ellagic acid derivatives.

- **Precursor Relationship:** Ellagic acid is a ubiquitous secondary metabolite in plants and is the direct precursor to various methylated forms, including **3-O-methylellagic acid** and 3,3',4-tri-O-methylellagic acid [4] [5].
- **Key Enzymes:** The methylation of ellagic acid and its precursor, gallic acid, is catalyzed by specific enzymes called **O-methyltransferases (OMTs)** [6].
- **Production Challenges:** Traditional methods like plant extraction face challenges such as low yield and long growth cycles. Chemical synthesis can suffer from environmental pollution and issues with optical activity [6].
- **Promising Alternative: Synthetic biology** offers an environmentally friendly and efficient approach. Research is focused on engineering more efficient O-methyltransferases and constructing microbial cell factories (e.g., in *E. coli*) for the *de novo* production of methylated phenolic acids from simple carbon sources [6].

The following diagram illustrates the logical relationship for the production of methylated ellagic acids, based on the strategies identified in the research:



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## Experimental Approaches from Research

The methodologies from the cited papers can serve as a guide for designing experiments to study or produce **3-O-methylellagic acid**.

Experimental Aspect	Methodology from Literature
Identification & Analysis	High-Resolution Mass Spectrometry (HRMS), 1D/2D NMR (incl. ADEQUATE) [4]; UPLC-MS/MS for phenolic metabolites [7].
Activity Validation	Molecular docking against target proteins (e.g., HMGR) [2]; in vitro antioxidant assays (DPPH, lipid peroxidation) [7]; cell-based proliferation/differentiation assays [5].

**Experimental Aspect****Methodology from Literature****Biosynthesis & Production**

Protein engineering of O-methyltransferases (e.g., semi-rational design) [6]; construction of de novo biosynthetic pathways in *E. coli* [6]; optimization of precursor supply and culture conditions [6].

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## References

1. Phytochemical: 3-O-Methylellagic acid [caps.ncbs.res.in]
2. Discovery of Novel Inhibitors of HMG-CoA Reductase Using ... [xbio.jmir.org]
3. 3-O-Methylellagic acid | Bacterial | 51768-38-8 [invivochem.com]
4. Challenging Structure Elucidation of Lumnitzerolactone, an ... [mdpi.com]
5. Two Ellagic Acids Isolated from Roots of Sanguisorba ... [mdpi.com]
6. Engineering a 4-O-methyltransferase from Myxococcus ... [sciencedirect.com]
7. Analysis of Phenolic Metabolite Variations and Antioxidant ... [pmc.ncbi.nlm.nih.gov]

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